

Application Note: Structural Elucidation of Sucrose Trilaurate using NMR Spectroscopy

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Compound of Interest

Compound Name: Sucrose trilaurate

CAS No.: 94031-23-9

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Abstract

This document provides a comprehensive guide to the structural elucidation of **sucrose trilaurate** using Nuclear Magnetic Resonance (NMR) spectroscopy. Detailed protocols for one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments are presented, along with data interpretation strategies for determining the regiochemistry of laurate esterification on the sucrose backbone. This application note is intended to serve as a practical resource for researchers in pharmaceuticals, food science, and materials science engaged in the synthesis and characterization of sucrose esters.

Introduction

Sucrose esters are non-ionic surfactants with wide-ranging applications in the food, cosmetic, and pharmaceutical industries due to their emulsifying, stabilizing, and biodegradable properties.^[1] The functionality of these esters is critically dependent on the degree of substitution (DS) and the specific positions of the fatty acid chains on the sucrose molecule.

Sucrose has eight hydroxyl groups with varying reactivity, leading to a potential mixture of regioisomers upon esterification.

NMR spectroscopy is an unparalleled analytical technique for the unambiguous structural characterization of sucrose esters.[2] One-dimensional ^1H and ^{13}C NMR provide initial structural confirmation, while two-dimensional techniques such as COSY, HSQC, and HMBC are essential for determining the precise connectivity and, therefore, the esterification sites.[2][3] This note details the application of these NMR methods for the complete structural elucidation of **sucrose trilaurate**.

Data Presentation: Characteristic NMR Chemical Shifts

The chemical shifts in NMR are highly sensitive to the local electronic environment of each nucleus. Esterification of sucrose's hydroxyl groups with lauric acid results in predictable downfield shifts for the protons and carbons at and near the site of acylation. The following tables summarize the expected ^1H and ^{13}C NMR chemical shifts for **sucrose trilaurate**, based on data for sucrose and its fatty acid esters.[4][5][6]

Table 1: Predicted ^1H NMR Chemical Shifts for **Sucrose Trilaurate** in DMSO-d_6

Proton Assignment	Unsubstituted Sucrose (ppm)	Sucrose Trilaurate (ppm)	Multiplicity	Notes
H-1 (Glc)	5.12	5.2-5.4	d	Anomeric proton of glucose.
H-2 (Glc)	3.23	3.3-3.5	t	
H-3 (Glc)	3.45	3.5-4.5	t	Significant downfield shift if acylated.
H-4 (Glc)	3.23	3.3-4.5	t	Significant downfield shift if acylated.
H-5 (Glc)	3.50	3.6-3.8	m	
H-6a, H-6b (Glc)	3.65, 3.45	4.0-4.5	m	Significant downfield shift if acylated.
H-1'a, H-1'b (Fru)	3.65	3.7-4.2	d, d	Significant downfield shift if acylated.
H-3' (Fru)	3.78	3.8-4.8	d	Significant downfield shift if acylated.
H-4' (Fru)	3.95	4.0-5.0	t	Significant downfield shift if acylated.
H-5' (Fru)	3.70	3.8-4.0	m	
H-6'a, H-6'b (Fru)	3.55	4.0-4.5	m	Significant downfield shift if acylated.
Laurate -CH ₂ -COO-	-	2.2-2.4	t	α -methylene protons of the

				laurate chain.
Laurate $-(CH_2)_8-$	-	1.1-1.6	m	Methylene chain of the laurate.
Laurate $-CH_3$	-	0.8-0.9	t	Terminal methyl group of the laurate.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Sucrose Trilaurate** in DMSO- d_6

Carbon Assignment	Unsubstituted Sucrose (ppm)	Sucrose Trilaurate (ppm)	Notes
C-1 (Glc)	92.1	92-93	Anomeric carbon of glucose.
C-2 (Glc)	72.5	72-74	
C-3 (Glc)	73.2	70-75	Downfield shift if acylated.
C-4 (Glc)	69.6	68-72	Downfield shift if acylated.
C-5 (Glc)	72.0	72-73	
C-6 (Glc)	60.3	62-65	Downfield shift if acylated.
C-1' (Fru)	62.5	63-66	Downfield shift if acylated.
C-2' (Fru)	103.7	103-104	Anomeric carbon of fructose.
C-3' (Fru)	76.5	74-78	Downfield shift if acylated.
C-4' (Fru)	74.0	72-76	Downfield shift if acylated.
C-5' (Fru)	81.3	81-82	
C-6' (Fru)	62.9	64-67	Downfield shift if acylated.
Laurate -COO-	-	172-174	Carbonyl carbon of the laurate.
Laurate -CH ₂ -COO-	-	33-35	α -methylene carbon of the laurate.
Laurate -(CH ₂) ₈ -	-	22-31	Methylene chain of the laurate.

Laurate -CH₃

-

13-14

Terminal methyl
carbon of the laurate.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for acquiring high-quality NMR spectra.

- **Solvent Selection:** Due to the amphiphilic nature of **sucrose trilaurate**, a solvent that can dissolve both the polar sucrose head and the non-polar laurate tails is required. Deuterated dimethyl sulfoxide (DMSO-d₆) is a common choice.^[7] For some sucrose esters, a mixture of deuterated chloroform (CDCl₃) and deuterated methanol (CD₃OD) can also be effective.
- **Concentration:** Dissolve 10-20 mg of the **sucrose trilaurate** sample in 0.6-0.7 mL of the chosen deuterated solvent in a 5 mm NMR tube.
- **Internal Standard:** Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **Homogenization:** Ensure the sample is fully dissolved. Gentle warming or vortexing may be necessary.

NMR Data Acquisition

All spectra should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.

1D NMR Spectroscopy Protocol (¹H and ¹³C):

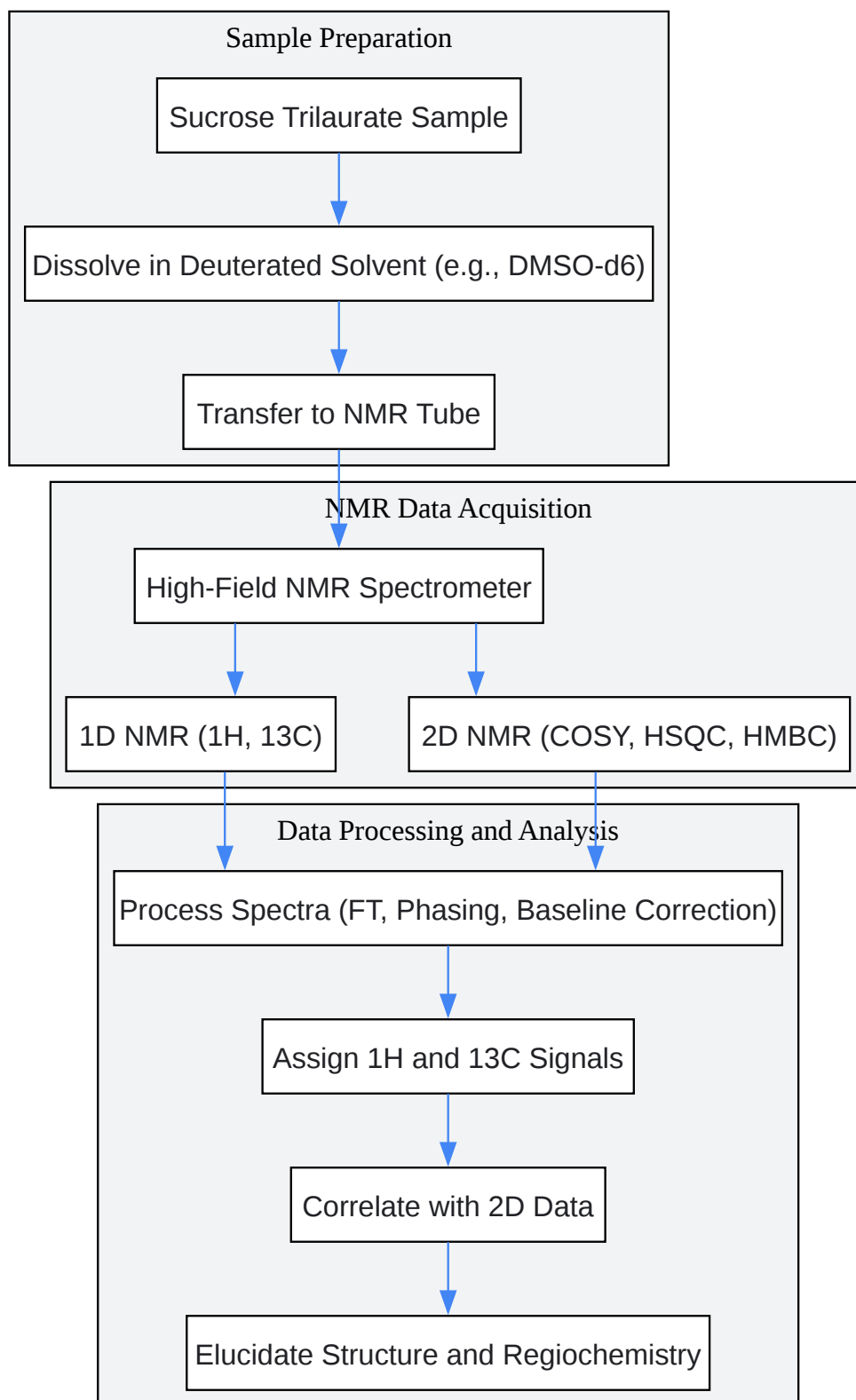
- **¹H NMR Acquisition:**
 - Use a standard single-pulse experiment.
 - Acquire at least 16 scans for good signal-to-noise ratio.
 - Set the spectral width to cover the range of -2 to 12 ppm.

- The relaxation delay (d1) should be at least 5 times the longest T1 relaxation time (typically 2-5 seconds for sucrose esters).
- ^{13}C NMR Acquisition:
 - Use a standard proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
 - Set the spectral width to cover the range of 0 to 200 ppm.

2D NMR Spectroscopy Protocol (COSY, HSQC, HMBC):

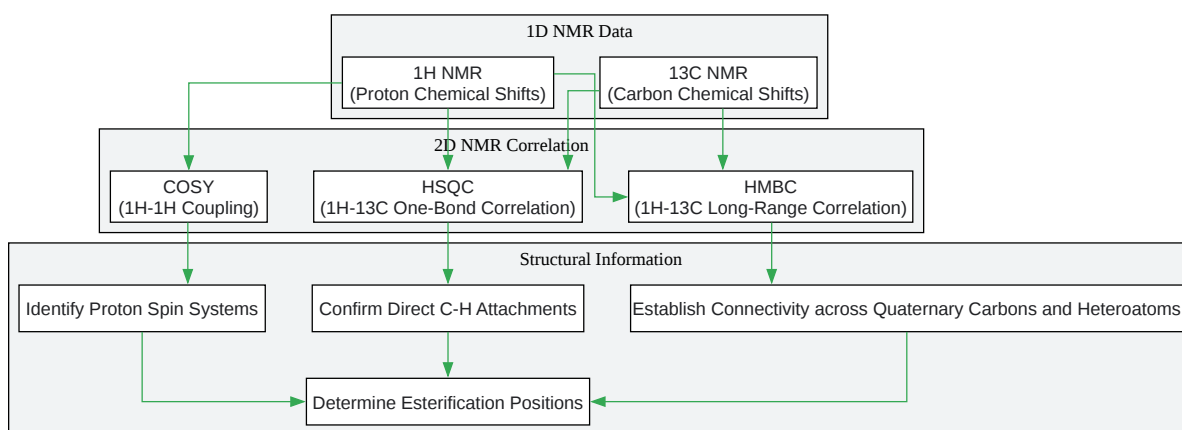
- COSY (Correlation Spectroscopy):
 - Identifies ^1H - ^1H spin-spin couplings.
 - Use a standard gradient-selected COSY pulse sequence (e.g., cosygpqf).
 - Acquire 2-4 scans per increment with 256-512 increments in the indirect dimension.
- HSQC (Heteronuclear Single Quantum Coherence):
 - Identifies one-bond ^1H - ^{13}C correlations.
 - Use a standard gradient-selected, sensitivity-enhanced HSQC pulse sequence (e.g., hsqcedtgpsisp2.3).
 - Set the spectral widths to accommodate the full ^1H and ^{13}C chemical shift ranges.
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Identifies long-range (2-3 bond) ^1H - ^{13}C correlations.
 - Use a standard gradient-selected HMBC pulse sequence (e.g., hmbcgplpndqf).
 - Optimize the long-range coupling constant (typically 8-10 Hz) to observe correlations to quaternary carbons, including the ester carbonyls.

Mandatory Visualizations



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Caption: Experimental workflow for the NMR-based structural elucidation of **sucrose trilaurate**.



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Caption: Logical relationships in 2D NMR data interpretation for structural elucidation.

Data Interpretation: A Step-by-Step Guide

^1H and ^{13}C NMR: Initial Assessment

- **Laurate Chains:** The ^1H NMR spectrum will show characteristic signals for the laurate chains: a triplet around 0.8-0.9 ppm ($-\text{CH}_3$), a broad multiplet between 1.1-1.6 ppm ($-(\text{CH}_2)_8-$), and a triplet around 2.2-2.4 ppm ($-\text{CH}_2-\text{COO}-$). The integration of these signals can provide an initial estimate of the degree of substitution.
- **Sucrose Moiety:** The region from 3.0 to 5.5 ppm in the ^1H NMR spectrum corresponds to the protons of the sucrose backbone. Protons attached to carbons bearing the laurate esters will

be shifted downfield compared to unsubstituted sucrose.

- **Carbonyl Carbons:** The ^{13}C NMR spectrum will show signals for the ester carbonyl carbons in the range of 172-174 ppm.

2D NMR: Pinpointing Esterification Sites

The combination of COSY, HSQC, and HMBC spectra is essential for unambiguously determining the positions of the three laurate groups.

- **COSY:** Use the COSY spectrum to trace the ^1H - ^1H coupling networks within the glucose and fructose rings. This allows for the assignment of adjacent protons.
- **HSQC:** The HSQC spectrum correlates each proton with its directly attached carbon. This is crucial for assigning the carbons of the sucrose backbone based on the proton assignments from the COSY spectrum.
- **HMBC:** The HMBC spectrum is the key to identifying the esterification sites. Look for correlations between the protons on the sucrose backbone and the carbonyl carbons of the laurate chains. A cross-peak between a sucrose proton (e.g., H-6) and a laurate carbonyl carbon indicates that the hydroxyl group at that position (e.g., C-6) is esterified. By identifying three such correlations, the structure of **sucrose trilaurate** can be fully elucidated.

Example Interpretation: If HMBC correlations are observed between H-6, H-1', and H-4' of the sucrose moiety and the carbonyl carbons of the laurate esters, this would confirm that the laurate groups are attached at the C-6, C-1', and C-4' positions.

Quantitative Analysis: Degree of Substitution (DS)

The average degree of substitution can be calculated from the ^1H NMR spectrum by comparing the integral of a well-resolved signal from the laurate chains to the integral of a signal from the sucrose backbone.^[1]

Formula for DS Calculation:

$$\text{DS} = (\text{Integral of Laurate } -\text{CH}_3 / 3) / (\text{Integral of Sucrose Anomeric Proton} / 1)$$

Table 3: Example Calculation of Degree of Substitution

Signal	Chemical Shift (ppm)	Integral Value	Number of Protons	Normalized Integral	Degree of Substitution (DS)
Sucrose Anomeric Proton (H-1)	~5.3	1.00	1	1.00	3.0
Laurate -CH ₃	~0.85	9.00	9 (3 x 3)	3.00	

In this example, the calculated DS is 3.0, consistent with a **sucrose trilaurate**.

Conclusion

NMR spectroscopy is a powerful and indispensable tool for the complete structural elucidation of **sucrose trilaurate**. By employing a combination of 1D and 2D NMR techniques, researchers can unambiguously determine the degree of substitution and the specific regiochemistry of esterification. The protocols and interpretation strategies outlined in this application note provide a robust framework for the accurate and efficient characterization of these important biomolecules.

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